

# Storage and handling best practices for 2-Cyclopropylacetaldehyde

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## Compound of Interest

Compound Name: 2-Cyclopropylacetaldehyde

Cat. No.: B049383

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## Technical Support Center: 2-Cyclopropylacetaldehyde

This technical support center provides best practices for the storage and handling of **2-Cyclopropylacetaldehyde**, along with troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals.

## Storage and Handling Best Practices

Proper storage and handling of **2-Cyclopropylacetaldehyde** are crucial for maintaining its integrity and ensuring laboratory safety. Due to its reactivity as an aldehyde, specific precautions must be taken to prevent degradation and potential hazards.

### Frequently Asked Questions (FAQs): Storage and Handling

**Q1:** What are the recommended storage conditions for **2-Cyclopropylacetaldehyde**?

**A1:** To ensure stability, **2-Cyclopropylacetaldehyde** should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container. It is recommended to store the compound in a freezer at temperatures of -20°C. This minimizes the risk of degradation through oxidation and polymerization.

**Q2:** What personal protective equipment (PPE) should be worn when handling **2-Cyclopropylacetaldehyde**?

A2: Due to its hazard profile, appropriate PPE is mandatory. This includes:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: A lab coat and closed-toe shoes.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.

Q3: What are the primary hazards associated with **2-Cyclopropylacetaldehyde**?

A3: According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Cyclopropylacetaldehyde** is classified as follows:

- Harmful if swallowed (Acute toxicity, oral).[\[1\]](#)
- Causes serious eye damage.[\[1\]](#)

Table 1: GHS Hazard Information for **2-Cyclopropylacetaldehyde**

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute toxicity, oral	4	H302	Warning	Harmful if swallowed
Serious eye damage/irritation	1	H318	Danger	Causes serious eye damage

Source: European Chemicals Agency (ECHA) C&L Inventory[\[1\]](#)

Q4: How should I handle **2-Cyclopropylacetaldehyde** to prevent degradation?

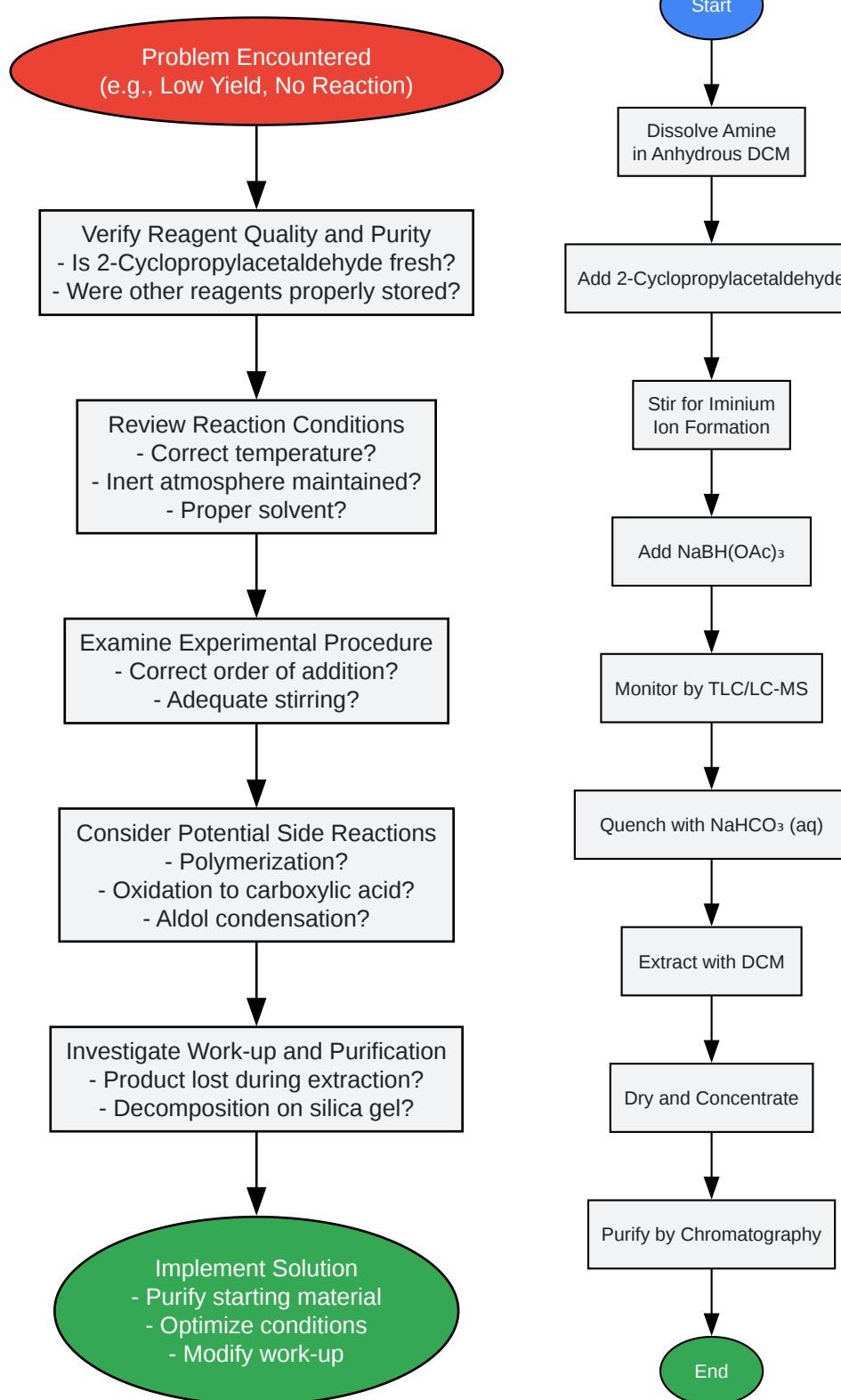
A4: Aldehydes are prone to oxidation and polymerization. To prevent this:

- **Inert Atmosphere:** Always handle the compound under an inert atmosphere to prevent contact with oxygen.
- **Avoid Contaminants:** Ensure all glassware is clean and dry. Avoid contact with acids, bases, and metals that can catalyze polymerization.
- **Inhibitors:** For long-term storage or distillation, the addition of a polymerization inhibitor, such as hydroquinone, may be considered.

## Troubleshooting Guides for Experiments

Encountering issues during experiments is common. This section provides troubleshooting guidance for reactions involving **2-Cyclopropylacetaldehyde**.

### Logical Troubleshooting Workflow

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## References

- 1. 2-Cyclopropylacetaldehyde | C<sub>5</sub>H<sub>8</sub>O | CID 10307849 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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